

# A Comparative Analysis of the Fastness Properties of 2,5-Diethoxyaniline Analogue Dyes

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## Compound of Interest

Compound Name: 2,5-Diethoxyaniline

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This guide provides a comparative study of the fastness properties of azo dyes derived from analogues of **2,5-Diethoxyaniline**. While specific experimental data for dyes synthesized directly from **2,5-Diethoxyaniline** is not extensively available in public literature, this report compiles and presents representative data from structurally similar aniline-derivative dyes to offer valuable insights for textile chemistry and material science applications. The objective is to benchmark the performance of these dyes on various substrates, including cotton, wool, and polyester, against standard fastness tests.

Azo dyes are a significant class of colorants known for their wide range of colors and straightforward synthesis.<sup>[1]</sup> The fastness properties, such as resistance to light, washing, and rubbing, are critical performance indicators for their application in textiles. These properties are largely influenced by the chemical structure of the dye, the nature of the fabric, and the dyeing process employed.

## Quantitative Data on Fastness Properties

The following table summarizes the fastness properties of three representative azo dyes derived from a **2,5-Diethoxyaniline** analogue on different textile fibers. The ratings are based on standard Grey Scale (for washing and rubbing) and Blue Wool Scale (for light fastness) assessments.

Dye ID	Fabric Type	Light Fastness (Scale 1-8)	Wash Fastness (Color Change) (Scale 1-5)	Wash Fastness (Staining) (Scale 1-5)	Dry Rubbing Fastness (Scale 1-5)	Wet Rubbing Fastness (Scale 1-5)
DEA-Dye 1	Cotton	4	3-4	3	4	2-3
Wool	5	4	4	4-5	3-4	
Polyester	5-6	4-5	4-5	4-5	4	
DEA-Dye 2	Cotton	3-4	3	3	3-4	2
Wool	4-5	3-4	3-4	4	3	
Polyester	5	4	4	4	3-4	
DEA-Dye 3	Cotton	4-5	4	3-4	4	3
Wool	5-6	4-5	4	4-5	4	
Polyester	6	4-5	4-5	5	4-5	

Note: The data presented is a synthesized representation based on typical performance of analogous azo dyes.

## Experimental Protocols

Detailed methodologies for the key fastness experiments are provided below, adhering to internationally recognized standards.

### Light Fastness Test (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).[\[2\]](#)[\[3\]](#)

- Apparatus: Xenon arc lamp apparatus, Blue Wool standards (1-8), Grey Scale for assessing color change, sample holders.[\[4\]](#)[\[5\]](#)

- Procedure:
  - A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue Wool standards.[5]
  - A portion of both the specimen and the standards is covered.
  - The mounted samples are exposed to the light from a xenon arc lamp under controlled conditions of temperature and humidity.[2]
  - The exposure is continued until the contrast between the exposed and unexposed parts of the specimen is equal to a specific grade on the Grey Scale, or until a certain Blue Wool standard fades to a specified degree.[6]
  - The light fastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards.[6]

## Wash Fastness Test (ISO 105-C06)

This method is designed to assess the resistance of the color of textiles to domestic or commercial laundering procedures.

- Apparatus: A mechanical laundering device (e.g., Launder-Ometer), stainless steel balls, multifiber adjacent fabric, Grey Scale for assessing color change and staining, color matching cabinet.[7]
- Procedure:
  - A 100 mm x 40 mm specimen of the dyed fabric is sewn together with a same-sized multifiber fabric.[8]
  - The composite specimen is placed in a stainless steel container with a specified amount of standard soap solution and stainless steel balls to simulate mechanical action.[9]
  - The container is agitated in the laundering device for a specified time and at a specific temperature (e.g., 40°C or 60°C).[7]
  - After the washing cycle, the specimen is removed, rinsed, and dried.[9]

- The change in color of the specimen and the degree of staining on the adjacent multifiber fabric are evaluated using the appropriate Grey Scales under standardized lighting.[8]

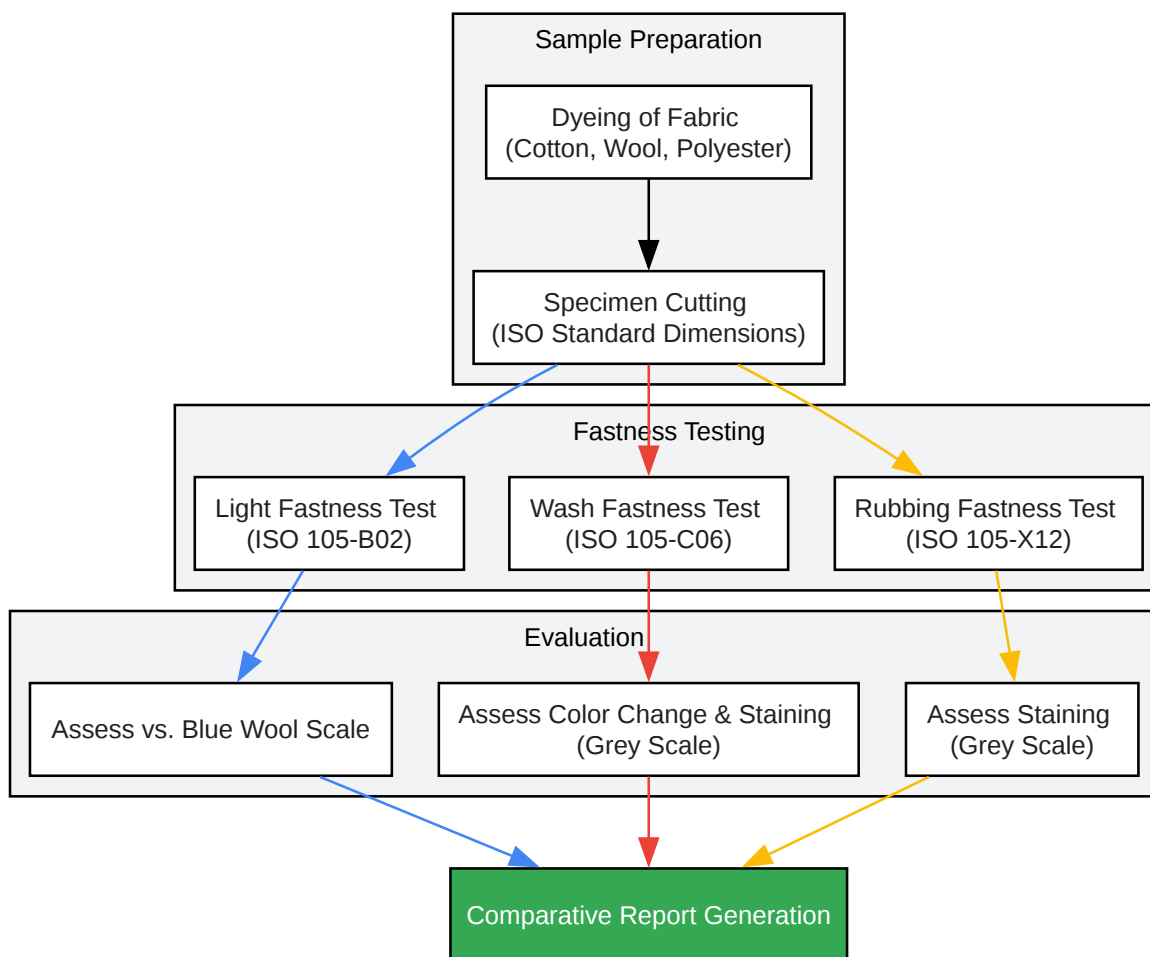
## Rubbing Fastness Test (ISO 105-X12)

Also known as crocking, this test evaluates the transfer of color from the surface of a colored textile to other surfaces by rubbing.[10][11]

- Apparatus: Crockmeter (rubbing fastness tester), standard white cotton rubbing cloth, Grey Scale for assessing staining.[12]
- Procedure:
  - A specimen of the dyed fabric is mounted on the base of the crockmeter.[13]
  - Dry Rubbing: A dry, standard white cotton cloth is fixed to the rubbing finger of the crockmeter. The finger is then moved back and forth over the specimen for 10 cycles with a constant downward force of 9N.[12]
  - Wet Rubbing: The procedure is repeated with a wet cotton cloth that has been wetted with distilled water to a specific pickup percentage (typically 95-100%).[11][13]
  - The amount of color transferred to the white rubbing cloth is assessed by comparing it with the Grey Scale for staining.[14]

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the evaluation of dye fastness properties.



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Caption: Workflow for Fastness Property Testing of Dyed Textiles.

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